

# "guanidinium tetrabromophthalate applications in material science"

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## Compound of Interest

Compound Name: *Einecs 246-889-0*

Cat. No.: *B15179365*

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## Application Notes and Protocols: Guanidinium Tetrabromophthalate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Guanidinium tetrabromophthalate is a novel organic salt comprised of a guanidinium cation and a tetrabromophthalate anion. While specific research on this compound in material science is not extensively documented, an analysis of its constituent components suggests a high potential for multifunctionality. The guanidinium cation is known for its role in crystal engineering, particularly in the development of nonlinear optical (NLO) materials, and its salts have been explored for applications in energetic materials and perovskite solar cells.<sup>[1][2][3][4]</sup> The tetrabromophthalate anion, derived from tetrabromophthalic anhydride, is a well-established reactive and additive flame retardant used in a variety of polymers.<sup>[5][6][7]</sup> This document outlines potential applications, synthesis protocols, and experimental methodologies for the investigation of guanidinium tetrabromophthalate as a novel material.

## Potential Applications

Based on the known properties of its constituent ions, guanidinium tetrabromophthalate is hypothesized to be a promising candidate for the following applications:

- **Multifunctional Polymer Additive:** A single compound that imparts both flame retardancy and nonlinear optical properties to a polymer matrix.
- **Flame Retardant:** The high bromine content from the tetrabromophthalate anion can act to suppress combustion.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- **Nonlinear Optical Material:** The non-centrosymmetric crystal structures often formed by guanidinium salts make it a candidate for second-harmonic generation.[\[1\]](#)[\[4\]](#)[\[11\]](#)
- **Component in Energetic Materials:** Guanidinium salts are often used in the formulation of energetic materials.[\[3\]](#)[\[12\]](#)

## Material Properties (Based on Constituent Components)

Quantitative data for guanidinium tetrabromophthalate is not available. The following tables summarize the properties of its precursors and related compounds to provide an estimated performance profile.

Table 1: Properties of Guanidinium Cation and Related Salts

Property	Value	Source
Molar Mass (Guanidinium)	60.08 g/mol	<a href="#">[13]</a>
pKaH (Guanidine)	13.6	<a href="#">[14]</a>
Thermal Stability (GZCO)	High thermal stability among guanidine-based hybrid NLO materials.	<a href="#">[1]</a> <a href="#">[11]</a>
SHG Efficiency (GZCO)	0.5 x KH <sub>2</sub> PO <sub>4</sub>	<a href="#">[1]</a>

Table 2: Properties of Tetrabromophthalic Anhydride (TBPA)

Property	Value	Source
Molecular Formula	C8Br4O3	[6]
Molar Mass	463.7 g/mol	[6]
Melting Point	270-280 °C	[6][7]
Bromine Content	~68% (commercial product)	[6]
Solubility	Insoluble in water and alcohol.	[6][15]
Appearance	White to pale yellow crystalline solid.	[5][15]

## Experimental Protocols

### Protocol 1: Synthesis of Guanidinium Tetrabromophthalate

This protocol describes a generalized acid-base reaction for the synthesis of guanidinium tetrabromophthalate from tetrabromophthalic acid and guanidinium carbonate.

Materials:

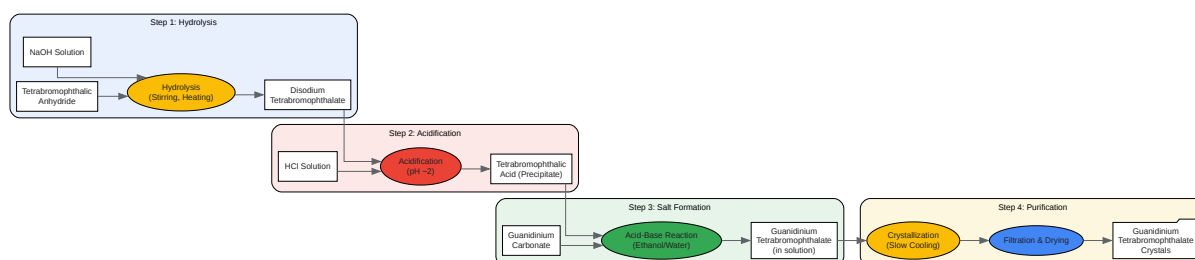
- Tetrabromophthalic anhydride
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Guanidinium carbonate
- Deionized water
- Ethanol
- Magnetic stirrer with heating
- pH meter

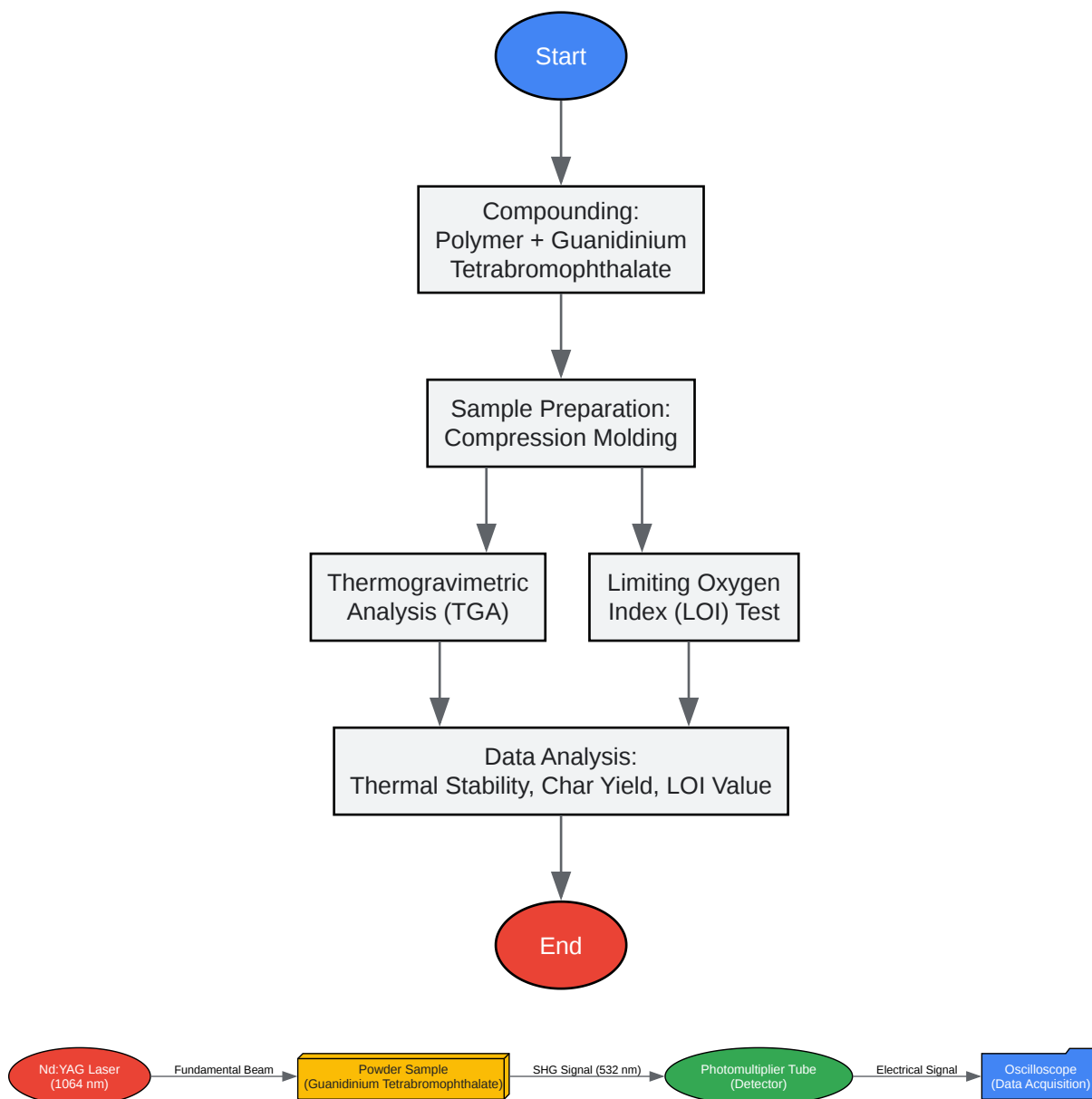
- Büchner funnel and filter paper
- Crystallization dish

#### Methodology:

- Hydrolysis of Tetrabromophthalic Anhydride:
  - Suspend tetrabromophthalic anhydride in deionized water.
  - Slowly add a stoichiometric amount of 1M NaOH solution while stirring to hydrolyze the anhydride to disodium tetrabromophthalate.
  - Gently heat the mixture to ensure complete dissolution and reaction.
- Formation of Tetrabromophthalic Acid:
  - Cool the solution to room temperature.
  - Acidify the solution with 1M HCl to a pH of ~2 to precipitate tetrabromophthalic acid.
  - Filter the white precipitate using a Büchner funnel, wash with cold deionized water, and dry.
- Synthesis of Guanidinium Tetrabromophthalate:
  - Dissolve the dried tetrabromophthalic acid in a minimal amount of hot ethanol.
  - In a separate beaker, dissolve a stoichiometric amount of guanidinium carbonate in a minimal amount of hot deionized water.
  - Slowly add the guanidinium carbonate solution to the tetrabromophthalic acid solution while stirring. Effervescence (CO<sub>2</sub> evolution) will be observed.
  - Continue stirring for 1-2 hours at an elevated temperature to ensure the reaction goes to completion.
- Crystallization and Purification:

- Allow the resulting solution to cool slowly to room temperature.
- For further crystallization, place the solution in a refrigerator or use a slow evaporation technique in a crystallization dish.
- Collect the crystals by filtration, wash with a small amount of cold ethanol, and dry under vacuum.





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